

# Statistical Validation of DM-4107: A Comparative Analysis of a Tolvaptan Metabolite

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## Compound of Interest

Compound Name: *DM-4107*  
CAS No.: *1346599-75-4*  
Cat. No.: *B584660*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the experimental data for **DM-4107**, a primary metabolite of the vasopressin V2 receptor antagonist, Tolvaptan. The following sections present a detailed comparison of **DM-4107** with its parent drug, Tolvaptan, and a fellow metabolite, DM-4103, focusing on their respective roles in potential drug-induced liver injury (DILI). All data is presented in a clear, tabular format, accompanied by detailed experimental methodologies and visual diagrams to elucidate key biological pathways and experimental processes.

## Data Presentation: Comparative Inhibitory Effects

The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values of Tolvaptan, DM-4103, and **DM-4107** on key human hepatic bile acid transporters. These transporters play a crucial role in maintaining bile acid homeostasis, and their inhibition is a potential mechanism of drug-induced liver injury.

| Transporter                                           | Tolvaptan (μM) | DM-4103 (μM) | DM-4107 (μM) |
|-------------------------------------------------------|----------------|--------------|--------------|
| NTCP (Sodium Taurocholate Cotransporting Polypeptide) | ~41.5          | 16.3         | 95.6[1]      |
| BSEP (Bile Salt Export Pump)                          | 31.6           | 4.15         | 119[1]       |
| MRP2 (Multidrug Resistance-Associated Protein 2)      | >50            | ~51.0        | >200[1]      |
| MRP3 (Multidrug Resistance-Associated Protein 3)      | >50            | ~44.6        | 61.2[1]      |
| MRP4 (Multidrug Resistance-Associated Protein 4)      | >50            | 4.26         | 37.9[1]      |

## Experimental Protocols

### Inhibition of Hepatic Bile Acid Transporters

Objective: To determine the inhibitory potential of Tolvaptan, DM-4103, and **DM-4107** on key human hepatic bile acid transporters (NTCP, BSEP, MRP2, MRP3, and MRP4).

Methodology:

- Cell Culture: Sandwich-cultured human hepatocytes (SCHH) were utilized to assess transporter activity.
- Incubation: The cells were co-incubated with a known substrate for each transporter (e.g., taurocholic acid for NTCP and BSEP) and varying concentrations of the test compounds (Tolvaptan, DM-4103, or **DM-4107**).

- **Quantification:** The intracellular accumulation or efflux of the substrate was measured using liquid chromatography-mass spectrometry (LC-MS/MS).
- **IC50 Determination:** The concentration of the test compound that caused a 50% reduction in substrate transport, compared to a vehicle control, was determined as the IC50 value.

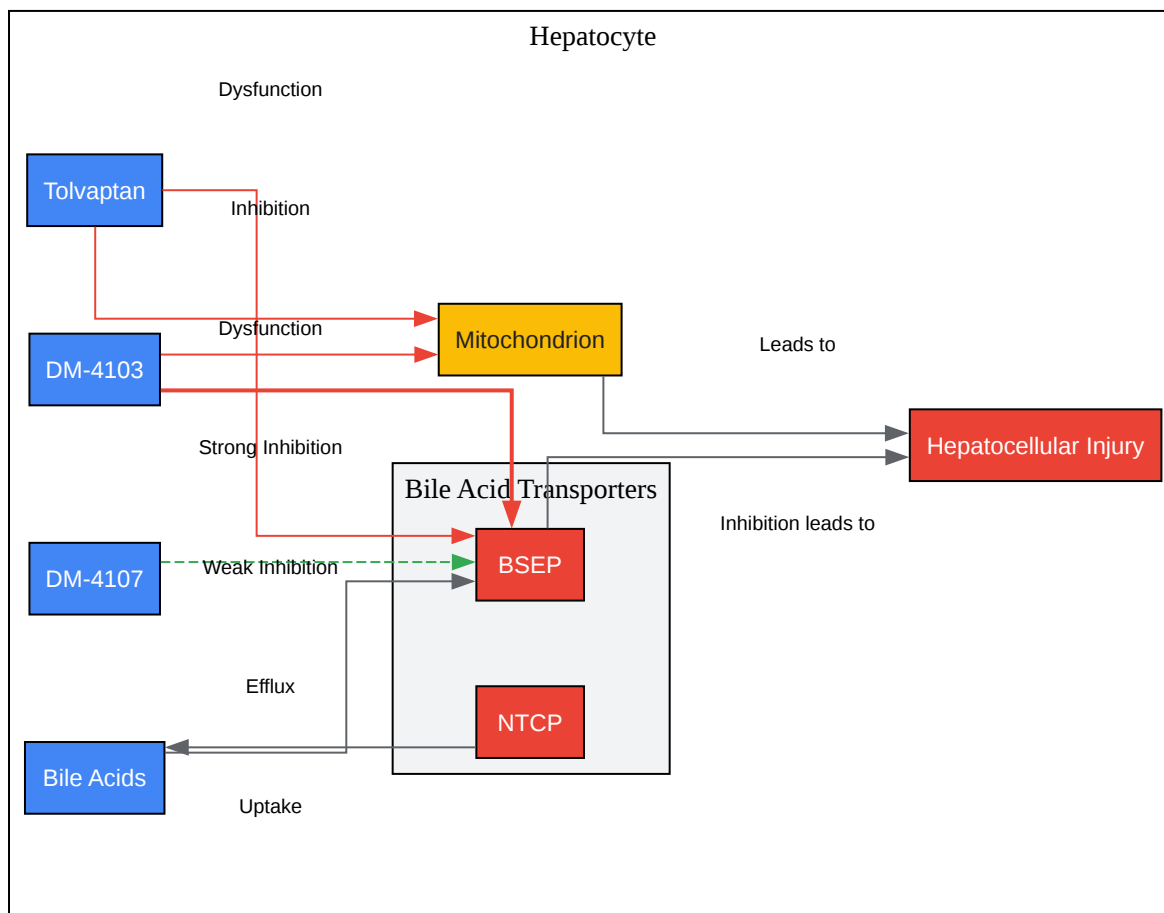
## T-Cell Proliferation Assay

**Objective:** To evaluate the potential of Tolvaptan, DM-4103, and **DM-4107** to stimulate an adaptive immune response by measuring T-cell proliferation.

**Methodology:**

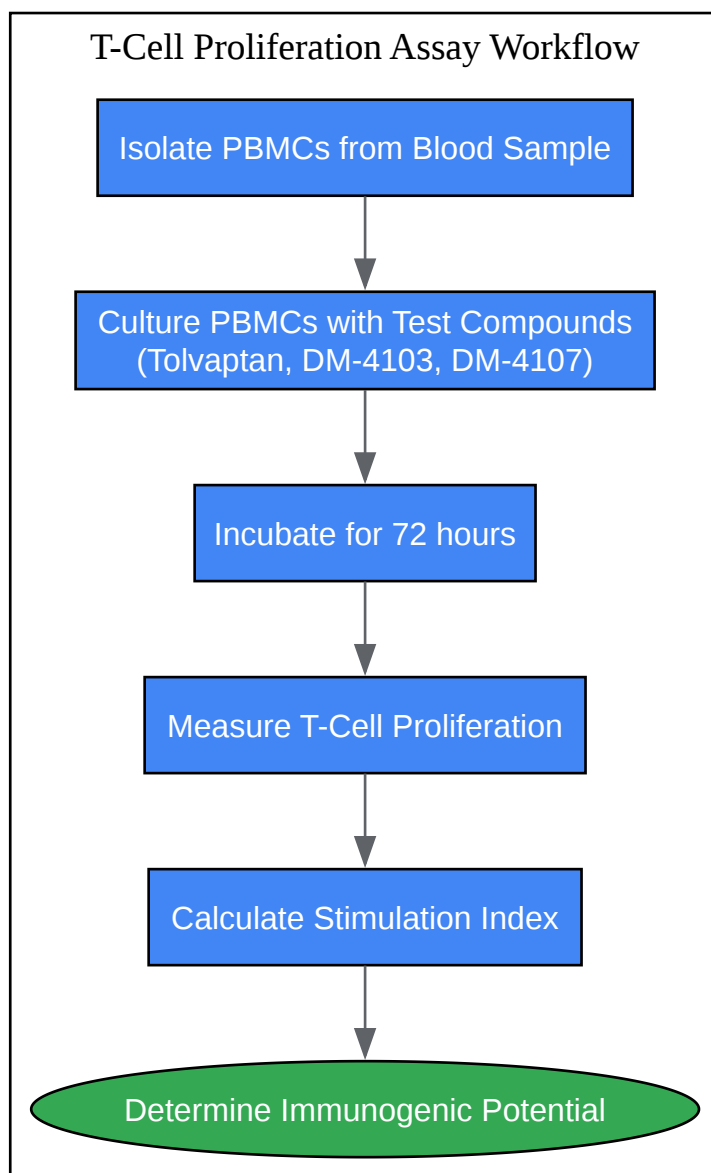
- **Cell Isolation:** Peripheral blood mononuclear cells (PBMCs) were isolated from healthy human donors.
- **Cell Culture:** PBMCs were cultured in the presence of Tolvaptan, DM-4103, or **DM-4107** at various concentrations. A positive control (e.g., phytohemagglutinin) and a negative control (vehicle) were included.
- **Proliferation Measurement:** After a set incubation period (e.g., 72 hours), T-cell proliferation was quantified using a standard method such as the incorporation of radiolabeled thymidine or a dye dilution assay (e.g., CFSE).
- **Data Analysis:** The stimulation index (SI) was calculated by dividing the mean proliferation in the presence of the test compound by the mean proliferation in the vehicle control. An SI above a certain threshold (e.g., 2) was considered a positive response.

## Visualizations



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Caption: Proposed mechanism of Tolvaptan-induced liver injury.



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Caption: Experimental workflow for T-cell proliferation assay.

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## References

- 1. Inhibition of Human Hepatic Bile Acid Transporters by Tolvaptan and Metabolites: Contributing Factors to Drug-Induced Liver Injury? - PubMed [pubmed.ncbi.nlm.nih.gov]
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